An In-depth Technical Guide to Substituted Bromo-Fluoro-1H-Indazole-Carboxylates

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Compound of Interest

Compound Name:	*methyl 6-bromo-4-fluoro-1H-indazole-3-carboxylate*
CAS No.:	*1000341-53-6*
Cat. No.:	*B1524961*

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A Senior Application Scientist's Field Guide for Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of a critical class of heterocyclic compounds: substituted bromo-fluoro-1H-indazole-carboxylates. These molecules serve as pivotal building blocks in medicinal chemistry and drug discovery. This document addresses the common ambiguities in nomenclature for these complex structures and provides detailed information on their chemical properties, synthesis, and applications. A significant focus is placed on the practical aspects of their handling and utilization in a research and development setting, ensuring both scientific integrity and operational safety.

Introduction: The Critical Role of Nomenclature and CAS Identification

In the field of chemical synthesis and drug development, precision in identifying a molecule is paramount. The compound class of "bromo-fluoro-1H-indazole-carboxylates" presents a significant challenge due to the numerous possible positional isomers. A simple name such as

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"**methyl 6-bromo-4-fluoro-1H-indazole-3-carboxylate**" may not correspond to a commercially available or extensively documented compound.

A thorough search of chemical databases reveals that a direct entry and CAS number for "**methyl 6-bromo-4-fluoro-1H-indazole-3-carboxylate**" is not readily found. However, several closely related isomers are well-documented and available, highlighting the importance of specifying the exact substitution pattern on the indazole ring.

The Chemical Abstracts Service (CAS) number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification. When sourcing or referencing a chemical, the CAS number should always be the primary identifier to avoid costly and time-consuming errors arising from nomenclature ambiguities.

For the purpose of this guide, we will focus on documented isomers to provide a technically accurate and practical resource.

Physicochemical Properties of Key Isomers

The physical and chemical properties of these indazole derivatives are crucial for their application in synthesis, influencing factors such as solubility, reactivity, and storage conditions. Below is a comparative table of key, commercially available isomers.

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Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearance
Methyl 6-bromo-1H-indazole-4-carboxylate	885518-49-0	$C_9H_7BrN_2O_2$	255.07	Light yellow solid
Methyl 3-bromo-4-fluoro-1H-indazole-6-carboxylate	885521-41-5	$C_9H_6BrFN_2O_2$	273.06	Not specified
Methyl 4-bromo-1H-indazole-6-carboxylate	885518-47-8	$C_9H_7BrN_2O_2$	255.07	Not specified
5-Bromo-4-fluoro-1-methyl-1H-indazole	1784678-61-0	$C_8H_6BrFN_2$	229.05	Not specified

Data compiled from various chemical supplier databases.

Synthesis of Bromo-Fluoro-Indazole Scaffolds: A Representative Protocol

The synthesis of substituted indazoles is a cornerstone of many medicinal chemistry programs. [1] While the exact route to each isomer will vary, a general and robust synthetic strategy often involves the cyclization of appropriately substituted anilines.

Below is a representative, three-step synthesis for a bromo-fluoro-1H-indazole core, adapted from patent literature, which demonstrates the fundamental chemical transformations involved. [2] This pathway provides a solid foundation for chemists aiming to produce these valuable intermediates.

Experimental Workflow: Synthesis of 5-bromo-4-fluoro-1H-indazole

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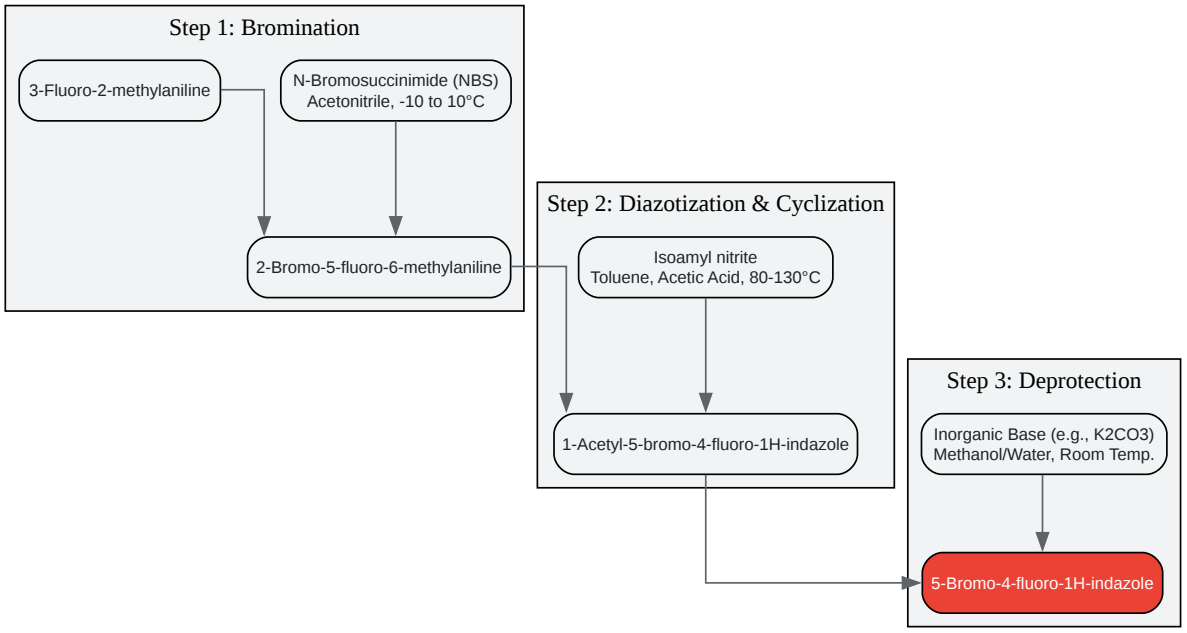

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Caption: Synthetic pathway for 5-bromo-4-fluoro-1H-indazole.

Detailed Step-by-Step Methodology

Step 1: Bromination of 3-Fluoro-2-methylaniline

- Dissolve 3-fluoro-2-methylaniline (1.0 eq) in acetonitrile.
- Cool the solution to a temperature between -10°C and 10°C.
- Add N-bromosuccinimide (NBS) (1.0-1.3 eq) portion-wise, maintaining the temperature.
- Stir the reaction for 1-2 hours.

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- Upon completion (monitored by TLC), quench the reaction by adding an aqueous solution of sodium bisulfite (1.1-1.4 eq).
- Stir for an additional 10-30 minutes.
- Extract the product, 2-bromo-5-fluoro-6-methylaniline, with an organic solvent, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Causality Behind Experimental Choices: The use of a low temperature during bromination helps to control the regioselectivity of the reaction and minimize the formation of side products. The sodium bisulfite quench is essential to destroy any unreacted bromine and NBS.

Step 2: Ring Closure via Diazotization

- Dissolve the product from Step 1 (1.0 eq) in toluene.
- Add acetic acid and heat the mixture to 80-130°C.
- Slowly add isoamyl nitrite (1.0-1.5 eq) to the heated solution.
- Maintain the temperature and stir for 3-4 hours.
- After the reaction is complete, cool the mixture and remove the solvent under reduced pressure to obtain the crude acetylated indazole product.

Causality Behind Experimental Choices: Isoamyl nitrite is a common and effective diazotizing agent for forming the indazole ring from an ortho-substituted aniline. The acetic acid acts as a proton source and catalyst for the cyclization.

Step 3: Deprotection to Yield the Final Product

- Add the crude product from Step 2 to a mixture of methanol and water.
- Add an inorganic base, such as potassium carbonate or sodium hydroxide.
- Stir the reaction at room temperature for 12-14 hours.
- Upon completion, the product, 5-bromo-4-fluoro-1H-indazole, will often precipitate.

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- Collect the solid by filtration, wash with water, and dry under vacuum.

Causality Behind Experimental Choices: The acetyl group is a protecting group for the indazole nitrogen. Its removal under basic conditions is a standard and high-yielding procedure that reveals the N-H bond of the final product.

Applications in Drug Discovery and Medicinal Chemistry

Indazole-containing derivatives are a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs and clinical candidates.[1] Their unique bicyclic structure allows them to mimic purines and engage in a variety of interactions with biological targets, particularly protein kinases.

The presence of bromine, fluorine, and a carboxylate ester on the indazole core provides medicinal chemists with multiple handles for further chemical modification and for fine-tuning the pharmacological properties of a lead molecule.

- Fluorine: The introduction of a fluorine atom can significantly alter a molecule's metabolic stability, lipophilicity, and binding affinity to target proteins.
- Bromine: The bromine atom is an excellent point for introducing further diversity through cross-coupling reactions, such as Suzuki, Heck, or Buchwald-Hartwig couplings. This allows for the rapid generation of libraries of analogues for structure-activity relationship (SAR) studies.
- Carboxylate Ester: The methyl ester can be hydrolyzed to the corresponding carboxylic acid, which can form salt bridges with basic residues in a protein's active site. Alternatively, it can be converted to a wide range of amides to explore further interactions and modulate physicochemical properties.

Substituted indazoles have been investigated for a wide range of therapeutic applications, including:

- Oncology: As inhibitors of various protein kinases.[3]
- Anti-inflammatory agents.[4]

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- Neurological Disorders: For their activity against targets involved in neurodegenerative diseases.[5]
- Antimicrobial agents.[6]

Safety, Handling, and Storage

As with all laboratory chemicals, proper safety precautions must be observed when handling substituted bromo-fluoro-indazoles.

Hazard Identification: Based on aggregated GHS data for similar compounds, these substances should be treated with care.[7]

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Recommended Personal Protective Equipment (PPE):

- Safety glasses with side shields or goggles.
- Chemical-resistant gloves (e.g., nitrile).
- A laboratory coat.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, fumes, or vapors.
- Avoid contact with skin and eyes.

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- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry place away from incompatible materials.
- For long-term storage, refrigeration (0-8 °C) is often recommended to maintain purity.[7]

Conclusion

The family of methyl bromo-fluoro-1H-indazole-carboxylates represents a versatile and highly valuable class of building blocks for the modern medicinal chemist. While precise identification through CAS numbers is crucial to navigate the complexities of isomerism, the synthetic routes to these scaffolds are well-established. Their strategic functionalization allows for the exploration of vast chemical space, making them key components in the development of new therapeutics across a wide range of disease areas. This guide provides the foundational knowledge for researchers to confidently and safely incorporate these powerful intermediates into their drug discovery programs.

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